

LC-MS/MS method development for SAR107375 using a deuterated standard

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Compound of Interest

Compound Name: SAR107375E impurity 13-d8

Cat. No.: B15559848

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An LC-MS/MS method for the sensitive and selective quantification of the dual thrombin and factor Xa inhibitor, SAR107375, and its deuterated internal standard has been developed and validated in human plasma. This application note provides a detailed protocol for the bioanalytical method, making it suitable for researchers, scientists, and drug development professionals engaged in preclinical and clinical studies of SAR107375.

Introduction

SAR107375, with the chemical name 5-Chlorothiophene-2-carboxylic acid [(S)-2-[2-methyl-3-(2-oxopyrrolidin-1-yl)benzenesulfonylamino]-3-(4-methylpiperazin-1-yl)-3-oxopropyl]amide, is a potent and orally active dual inhibitor of thrombin and factor Xa.^{[1][2]} Its anticoagulant properties make it a subject of interest in the development of new therapies for thromboembolic disorders.^{[2][3]} Accurate and reliable quantification of SAR107375 in biological matrices is crucial for pharmacokinetic and toxicokinetic studies.^[4] Liquid chromatography-tandem mass spectrometry (LC-MS/MS) offers high sensitivity and selectivity, making it the preferred technique for bioanalysis.^{[1][4]} The use of a stable isotope-labeled internal standard, such as a deuterated analog of the analyte, is best practice to ensure accuracy and precision by correcting for matrix effects and variability in sample processing.^[1]

This application note describes a robust LC-MS/MS method for the determination of SAR107375 in human plasma using a deuterated internal standard. The method involves a straightforward protein precipitation for sample preparation and a rapid chromatographic separation.

Experimental Protocols

Materials and Reagents

- SAR107375 reference standard
- SAR107375-d4 (hypothetical deuterated internal standard)
- HPLC-grade acetonitrile, methanol, and water
- Formic acid, LC-MS grade
- Human plasma (K2-EDTA)

Sample Preparation

A simple protein precipitation method was employed for the extraction of SAR107375 from human plasma.^[5]

- Allow all frozen plasma samples and standards to thaw at room temperature.
- Vortex the samples to ensure homogeneity.
- To 50 μ L of plasma sample, calibration standard, or quality control sample, add 10 μ L of the internal standard working solution (SAR107375-d4 in 50% methanol).
- Add 200 μ L of acetonitrile to precipitate the plasma proteins.
- Vortex the mixture for 1 minute.
- Centrifuge the samples at 13,000 rpm for 10 minutes at 4°C.
- Transfer 100 μ L of the supernatant to a clean 96-well plate or autosampler vials.

- Inject 5 µL of the supernatant into the LC-MS/MS system.

Liquid Chromatography

Chromatographic separation was achieved using a C18 reverse-phase column with a gradient elution.

- HPLC System: A standard high-performance liquid chromatography system.
- Column: C18, 2.1 x 50 mm, 1.8 µm
- Mobile Phase A: 0.1% Formic acid in water
- Mobile Phase B: 0.1% Formic acid in acetonitrile
- Flow Rate: 0.4 mL/min
- Gradient:
 - 0-0.5 min: 20% B
 - 0.5-2.5 min: 20-80% B
 - 2.5-3.0 min: 80% B
 - 3.0-3.1 min: 80-20% B
 - 3.1-4.0 min: 20% B
- Column Temperature: 40°C
- Autosampler Temperature: 10°C

Mass Spectrometry

A triple quadrupole mass spectrometer operating in positive electrospray ionization (ESI) mode was used for detection. The analytes were monitored using multiple reaction monitoring (MRM).

- Mass Spectrometer: A triple quadrupole mass spectrometer.
- Ionization Mode: Electrospray Ionization (ESI), Positive
- Source Temperature: 500°C
- IonSpray Voltage: 5500 V
- Curtain Gas: 30 psi
- Collision Gas: 9 psi
- Ion Source Gas 1: 50 psi
- Ion Source Gas 2: 50 psi

The proposed MRM transitions for SAR107375 and its deuterated internal standard are presented in Table 1.

Data Presentation

The method was validated over a linear range of 1-1000 ng/mL in human plasma. The validation was performed in accordance with the US FDA and European Medicines Agency (EMA) guidelines on bioanalytical method validation.[6][7][8]

Calibration Curve

The calibration curve was constructed by plotting the peak area ratio of the analyte to the internal standard against the nominal concentration of the calibration standards. A linear regression with a weighting factor of $1/x^2$ was used.

Table 2: Calibration Curve Parameters for SAR107375

Parameter	Value
Linear Range	1 - 1000 ng/mL
Regression Equation	$y = 0.0025x + 0.0012$
Correlation Coefficient (r^2)	> 0.995
Weighting Factor	$1/x^2$

Accuracy and Precision

The intra- and inter-day accuracy and precision were evaluated by analyzing quality control (QC) samples at four concentration levels: lower limit of quantification (LLOQ), low QC (LQC), medium QC (MQC), and high QC (HQC).

Table 3: Intra-day and Inter-day Accuracy and Precision of SAR107375

QC Level	Nominal Conc. (ng/mL)	Intra-day Precision (%CV)	Intra-day Accuracy (%Bias)	Inter-day Precision (%CV)	Inter-day Accuracy (%Bias)
LLOQ	1	6.8	3.5	8.2	4.1
LQC	3	5.2	-1.8	6.5	-0.9
MQC	100	4.1	2.3	5.3	1.7
HQC	800	3.5	-0.5	4.8	-1.2

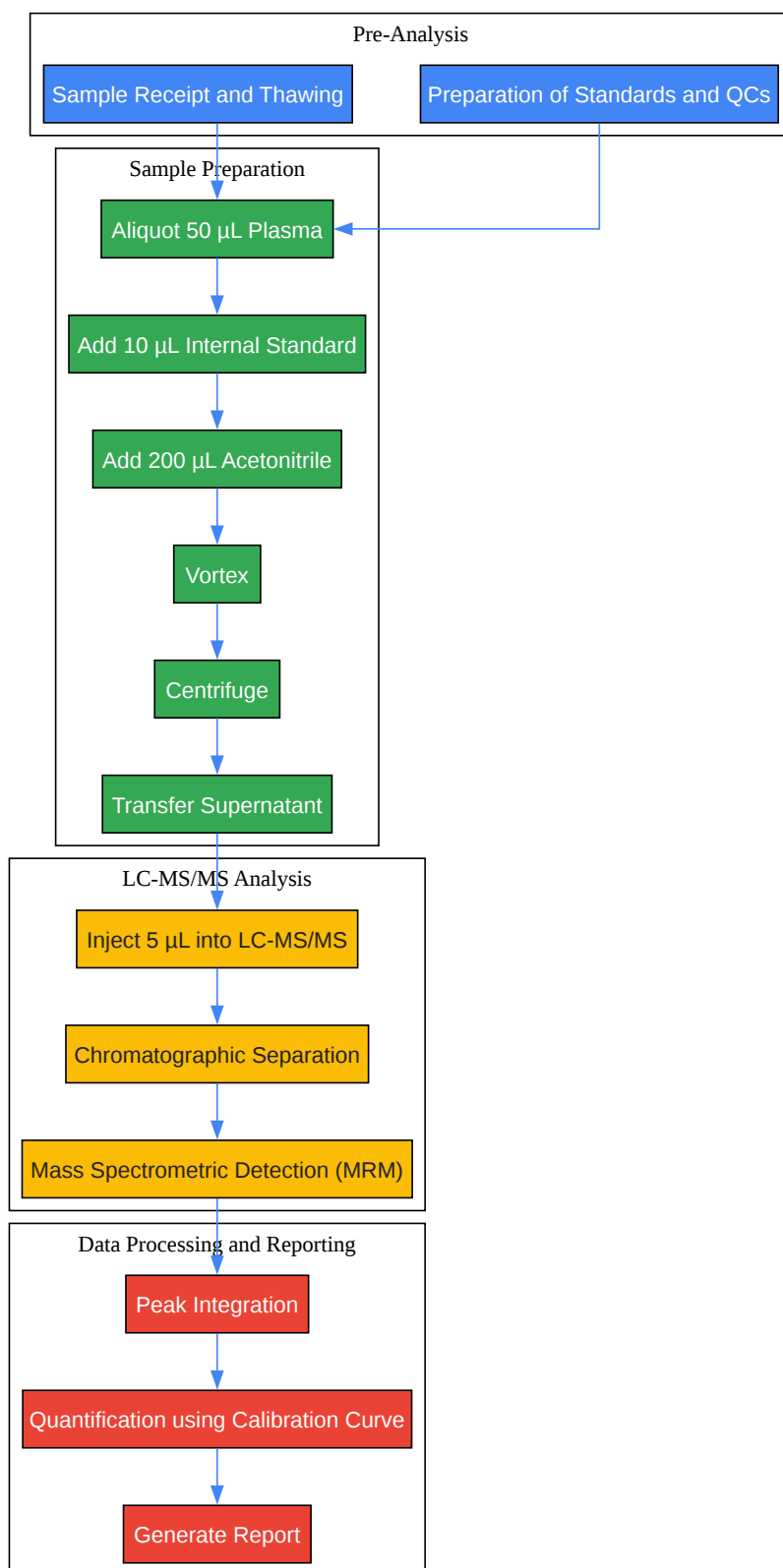
Matrix Effect and Recovery

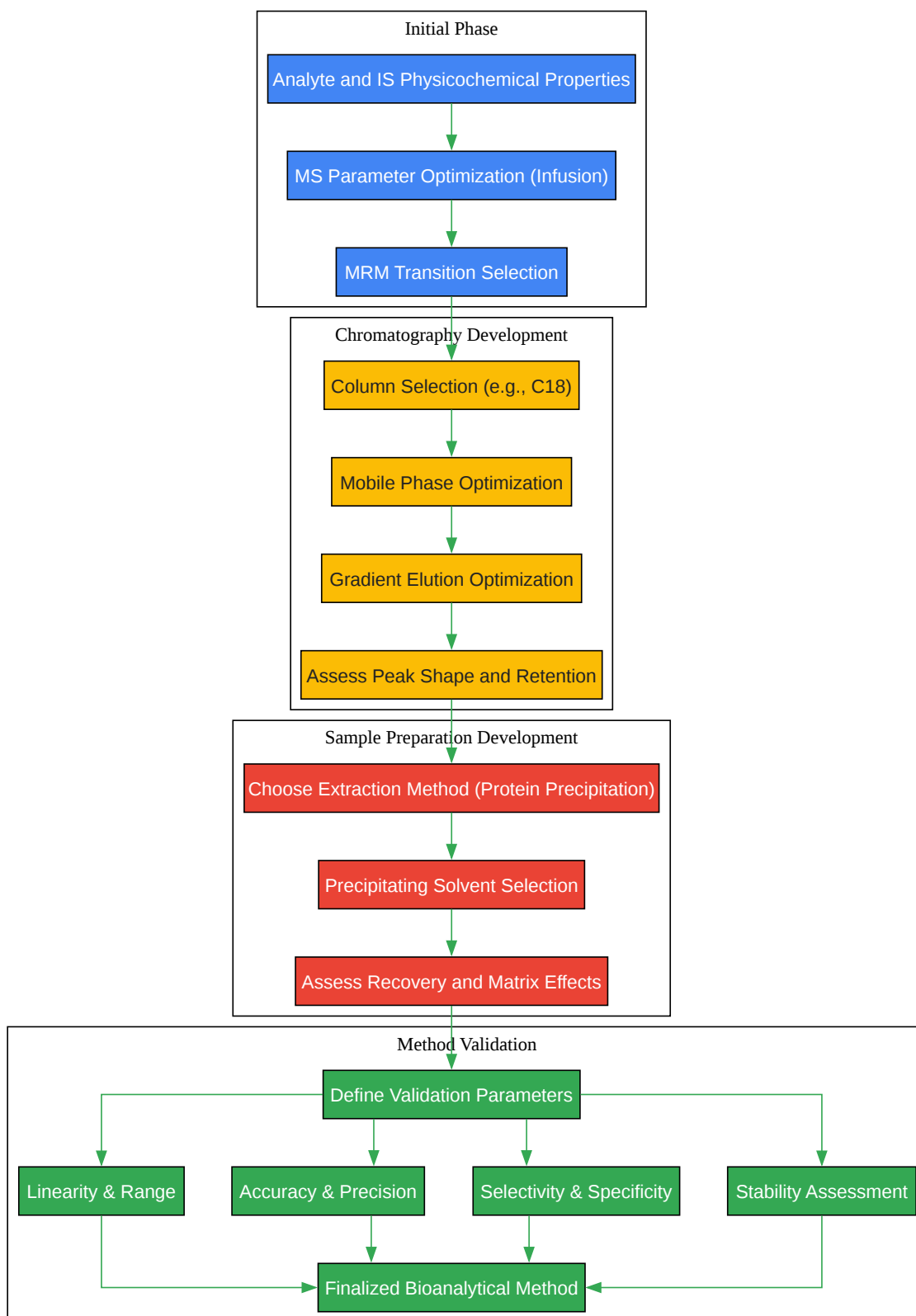
The matrix effect and recovery were assessed at low and high QC concentrations.

Table 4: Matrix Effect and Recovery of SAR107375

QC Level	Concentration (ng/mL)	Matrix Factor	Recovery (%)
LQC	3	0.98	92.5
HQC	800	1.03	95.1

Mandatory Visualization





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